

Immepip dihydrobromide solubility in water and DMSO

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Compound of Interest

Compound Name: Immepip dihydrobromide

Cat. No.: B1671797

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Immepip Dihydrobromide Technical Support Center

Welcome to the technical support center for **Immepip dihydrobromide**. This resource is designed to assist researchers, scientists, and drug development professionals in overcoming common challenges encountered during the experimental use of this compound. Below you will find frequently asked questions, troubleshooting guides, and detailed protocols to ensure the successful application of Immep ip dihydrobromide in your research.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for dissolving **Immepip dihydrobromide**?

A1: **Immepip dihydrobromide** is readily soluble in water.^{[1][2][3]} For most applications, sterile, purified water is the recommended solvent. It is also reported to be soluble in DMSO.^{[3][4]}

Q2: What is the maximum achievable concentration of **Immepip dihydrobromide** in water and DMSO?

A2: In water, **Immepip dihydrobromide** is soluble up to 100 mM^{[1][2]} or at least 125 mg/mL.^{[5][6]} While its solubility in DMSO is confirmed, specific quantitative data is not consistently provided by manufacturers, who generally state it as "soluble".^{[3][4]}

Q3: How should I prepare a stock solution of **Immepip dihydrobromide**?

A3: To prepare a stock solution, we recommend weighing the desired amount of **Immepip dihydrobromide** and adding the appropriate volume of water. For example, to prepare a 10 mM stock solution, you would dissolve 3.27 mg of **Immepip dihydrobromide** in 1 mL of water (based on a molecular weight of 327.06 g/mol). It is always best to use the batch-specific molecular weight found on the vial label or Certificate of Analysis.[1] For aqueous stock solutions intended for cell culture, filtration through a 0.22 µm filter is recommended to ensure sterility.[5]

Q4: How should I store the solid compound and prepared stock solutions?

A4: Solid **Immepip dihydrobromide** should be stored desiccated at room temperature.[1][2] For short-term storage of a few days to weeks, solutions can be kept at 0 - 4°C.[4] For long-term storage, it is recommended to aliquot the stock solution and store it at -20°C for up to one month or -80°C for up to six months.[5] Avoid repeated freeze-thaw cycles.[5]

Solubility Data

Solvent	Maximum Concentration (mM)	Maximum Concentration (mg/mL)	Reference
Water	100	32.71	[1][2]
Water	≥ 382.19	≥ 125	[5][6]
DMSO	Soluble (quantitative data not specified)	Soluble (quantitative data not specified)	[3][4]

Experimental Protocols

Protocol for Preparing a 10 mM Aqueous Stock Solution

- Weighing the Compound: Accurately weigh out 3.27 mg of **Immepip dihydrobromide** (assuming a molecular weight of 327.06 g/mol ; adjust based on the batch-specific molecular weight).
- Dissolution: Add 1 mL of sterile, purified water to the solid compound.

- **Mixing:** Gently vortex or sonicate the solution to ensure the compound is fully dissolved. Sonication is recommended if the compound does not dissolve readily.^[7]
- **Sterilization (if required):** For biological experiments, sterilize the stock solution by passing it through a 0.22 µm syringe filter.
- **Storage:** Aliquot the stock solution into smaller volumes and store at -20°C or -80°C for long-term use.

Troubleshooting Guide

This guide addresses common issues that may arise when working with **Immepip dihydrobromide**.

Issue 1: The compound is not fully dissolving in water.

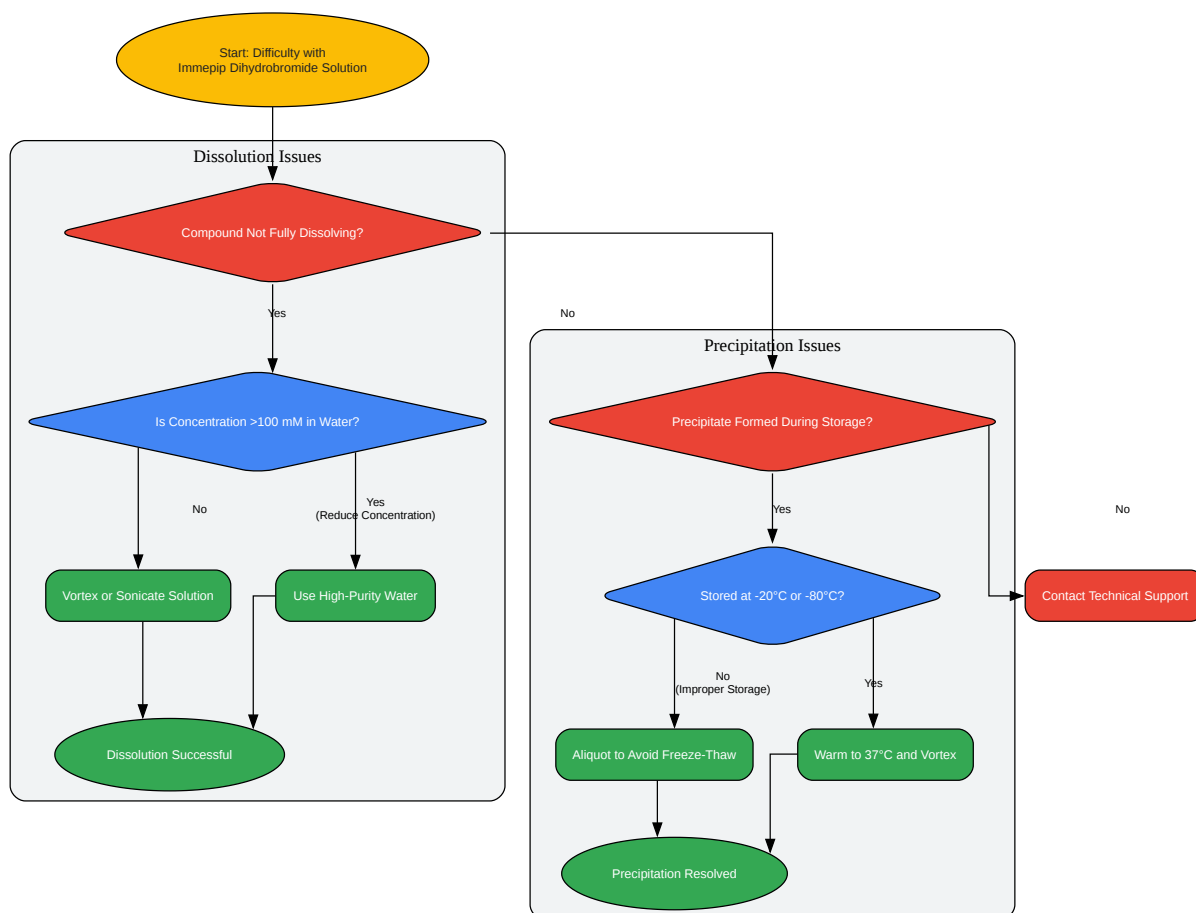
- **Possible Cause 1:** The concentration may be too high.
 - **Solution:** Refer to the solubility table above. Do not attempt to prepare a stock solution at a concentration higher than its maximum solubility.
- **Possible Cause 2:** Insufficient mixing.
 - **Solution:** Gently vortex the solution for a longer period. If particles are still visible, brief sonication can aid in dissolution.^[7]
- **Possible Cause 3:** The quality of the water may be inadequate.
 - **Solution:** Use high-purity, sterile water (e.g., Milli-Q or equivalent).

Issue 2: Precipitation is observed in the stock solution after storage.

- **Possible Cause 1:** Improper storage temperature.
 - **Solution:** Ensure the stock solution is stored at the recommended temperature (-20°C or -80°C).
- **Possible Cause 2:** Repeated freeze-thaw cycles.

- Solution: Aliquot the stock solution into single-use volumes to avoid multiple freeze-thaw cycles.[\[5\]](#)
- Possible Cause 3: The solution may be supersaturated.
 - Solution: Gently warm the solution to 37°C and vortex to redissolve the precipitate. If the issue persists, consider preparing a fresh, slightly more dilute stock solution.

Troubleshooting Workflow



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Troubleshooting workflow for **Immezip dihydrobromide** solutions.

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References

- 1. rndsystems.com [rndsystems.com]
- 2. Immeip dihydrobromide | Histamine H3 Receptors | Tocris Bioscience [tocris.com]
- 3. caymanchem.com [caymanchem.com]
- 4. Buy Immeip dihydrobromide | 164391-47-3 | >98% [smolecule.com]
- 5. medchemexpress.com [medchemexpress.com]
- 6. file.medchemexpress.eu [file.medchemexpress.eu]
- 7. Immeip dihydrobromide | TargetMol [targetmol.com]
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